

# testosterone buciclate chemical structure and properties

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## Compound of Interest

Compound Name: *Testosterone buciclate*

Cat. No.: *B018858*

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## An In-depth Technical Guide to Testosterone Buciclate

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Testosterone buciclate**, also known by its developmental code names 20 Aet-1 and CDB-1781, is a synthetic, injectable anabolic-androgenic steroid (AAS) and a long-acting ester of testosterone.<sup>[1]</sup> Developed collaboratively by the Contraceptive Development Branch of the National Institute of Child Health and Human Development (NICHD) and the World Health Organization (WHO), it was primarily investigated for its potential in androgen replacement therapy and as a male contraceptive.<sup>[1]</sup> Although it showed promise in clinical trials, it was never commercially marketed.<sup>[1]</sup> This technical guide provides a comprehensive overview of its chemical structure, properties, and the methodologies used in its evaluation.

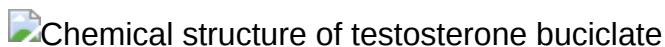
## Chemical Structure and Properties

**Testosterone buciclate** is the C17 $\beta$  buciclate (4-butylcyclohexane-1-carboxylate) ester of the naturally occurring androgen, testosterone.<sup>[1]</sup> The addition of this bulky, lipophilic ester group significantly prolongs the release and activity of testosterone from the injection site.

Chemical Structure:

- IUPAC Name: [(8R,9S,10R,13S,14S,17S)-10,13-dimethyl-3-oxo-1,2,6,7,8,9,11,12,14,15,16,17-dodecahydrocyclopenta[a]phenanthren-17-yl] 4-butylcyclohexane-1-carboxylate[1]
- Chemical Formula: C<sub>30</sub>H<sub>46</sub>O<sub>3</sub>[2]
- Molecular Weight: 454.7 g/mol [2]
- CAS Number: 118931-19-4[2]

The structure of **testosterone buciclate** is depicted below:



## Physicochemical Properties

A summary of the known physicochemical properties of **testosterone buciclate** is presented in the table below. It is important to note that specific experimental data for some properties, such as melting and boiling points, are not readily available in the published literature. For comparative purposes, data for the parent compound, testosterone, are also included where available.

Property	Testosterone Buciclate	Testosterone (Parent Compound)
Molecular Formula	C <sub>30</sub> H <sub>46</sub> O <sub>3</sub>	C <sub>19</sub> H <sub>28</sub> O <sub>2</sub>
Molecular Weight	454.7 g/mol	288.43 g/mol
Physical Form	Solid[2]	White or slightly cream-white crystalline powder[3]
Melting Point	Not available	155 °C[3]
Boiling Point	Not available	Not available
Solubility	Insoluble in water; Soluble in vegetable oils[1]	Insoluble in water; Freely soluble in alcohol, chloroform, dioxane, ether, and soluble in vegetable oils[3]
Predicted logP	7.9 - 8.5	3.32[3]

## Experimental Protocols

### Synthesis of Testosterone Buciclate

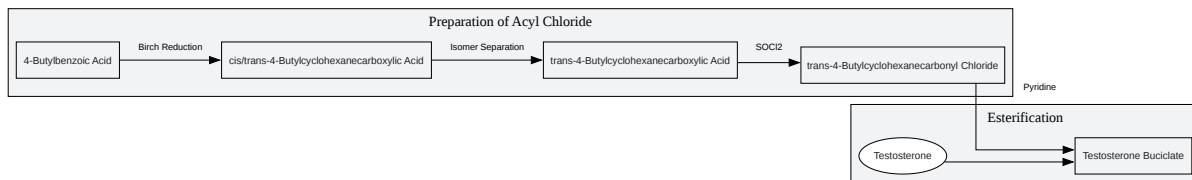
While a detailed, step-by-step protocol for the synthesis of **testosterone buciclate** is not publicly available, a general method has been described. The synthesis involves the esterification of testosterone with trans-4-butylcyclohexanecarboxylic acid chloride.[4]

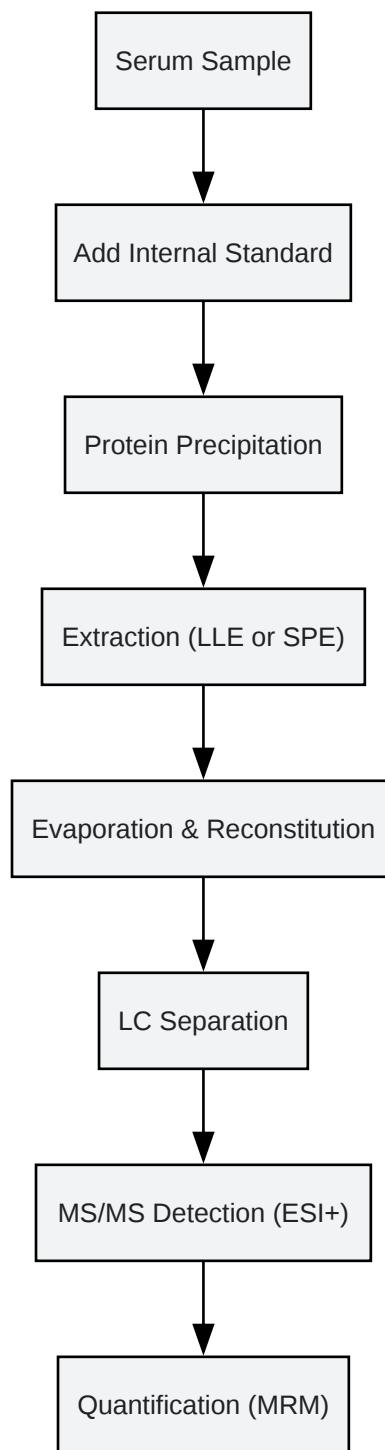
General Synthetic Scheme:

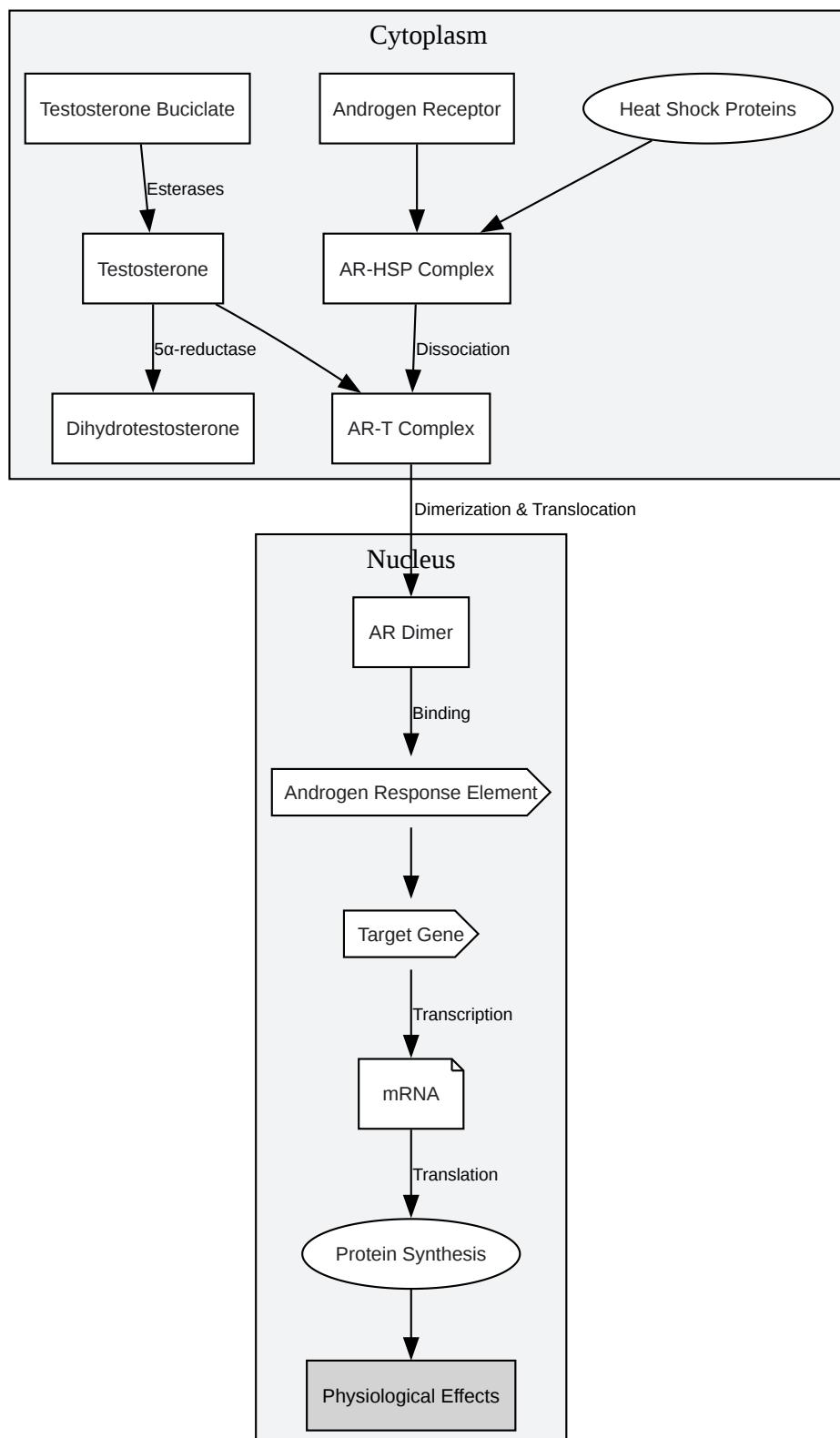
- Preparation of trans-4-butylcyclohexanecarboxylic acid: This intermediate can be synthesized from 4-butylbenzoic acid. One described method involves the Birch reduction of 4-butylbenzoic acid, followed by hydrolysis to yield a cis/trans mixture of 4-butylcyclohexanecarboxylic acid. The desired trans-isomer is then isolated, for example, through the formation of a crystalline inclusion complex with thiourea.[4]
- Formation of the Acid Chloride: The isolated trans-4-butylcyclohexanecarboxylic acid is then treated with a chlorinating agent, such as thionyl chloride (SOCl<sub>2</sub>), in an appropriate solvent like benzene to form the corresponding acyl chloride.[4]

- Esterification of Testosterone: Finally, the trans-4-butylcyclohexanecarboxylic acid chloride is condensed with testosterone. This reaction is typically carried out in the presence of a base, such as pyridine, in a solvent like benzene to yield **testosterone buciclate**.<sup>[4]</sup>

Experimental Workflow for Synthesis:





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